Mandelohydroxamic Acid: A Technical Guide to its Synthesis, Characterization, and Potential Applications

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Compound of Interest

Compound Name:	*Mandelohydroxamic acid*
CAS No.:	*2292-53-7*
Cat. No.:	*B1196178*

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This in-depth technical guide provides a comprehensive overview of **Mandelohydroxamic acid**, a molecule at the intersection of two historically significant classes of compounds: mandelic acid and hydroxamic acids. While not extensively documented under its specific name, its synthesis and potential biological significance can be extrapolated from a wealth of scientific literature on its constituent moieties. This document will serve as a foundational resource for researchers, scientists, and drug development professionals interested in the exploration of this and similar compounds.

Historical Context and Scientific Lineage

The story of **Mandelohydroxamic acid** is one of convergent histories, drawing from the 19th-century discovery of its parent carboxylic acid and the parallel development of hydroxamic acid chemistry.

The Discovery of Mandelic Acid

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Mandelic acid, an alpha-hydroxy carboxylic acid, was first isolated in 1831 by the German pharmacist Ferdinand Ludwig Winckler. He obtained the compound by heating amygdalin, a component of bitter almonds, with diluted hydrochloric acid. The name "mandelic acid" is derived from the German "Mandel," meaning almond.[1][2] Its versatile structure, featuring a chiral center, a carboxylic acid group, and an aromatic ring, has since established it as a valuable building block in organic synthesis and medicinal chemistry.[1][2][3]

The Emergence of Hydroxamic Acids

The first hydroxamic acid was discovered by Lossen in 1869.[4] These compounds, characterized by the R-CO-NH-OH functional group, can be considered derivatives of both carboxylic acids and hydroxylamine.[4] The synthesis of hydroxamic acids from esters or acid chlorides via reaction with hydroxylamine salts is a foundational method in organic chemistry.[5] Their ability to act as potent chelators of metal ions, particularly iron and zinc, has positioned them as a critical pharmacophore in numerous drug discovery programs.[6][7]

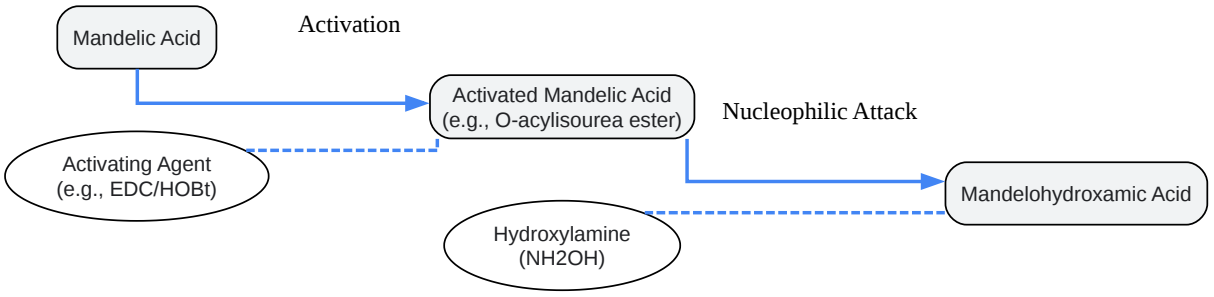
Synthesis of **Mandelohydroxamic Acid**

The preparation of **Mandelohydroxamic acid** from mandelic acid is a straightforward process rooted in established methods for hydroxamic acid synthesis. The most common and reliable approach involves the activation of the carboxylic acid group of mandelic acid, followed by reaction with hydroxylamine.

General Synthesis Workflow

The conversion of a carboxylic acid to a hydroxamic acid typically involves a two-step, one-pot procedure. First, the carboxylic acid is activated to facilitate nucleophilic attack by hydroxylamine. Common activating agents include carbodiimides (like DCC or EDC), chloroformates, or the formation of an acyl chloride. The activated intermediate is then reacted with hydroxylamine or one of its salts to yield the desired hydroxamic acid.[6][8][9]

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